

enhancing the shelf-life of trihydro(trimethylamine)aluminium

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Compound of Interest

Compound Name: Trihydro(trimethylamine)aluminium

Cat. No.: B099812

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Technical Support Center: Trihydro(trimethylamine)aluminium

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on enhancing the shelf-life and troubleshooting issues related to **trihydro(trimethylamine)aluminium**.

Frequently Asked Questions (FAQs)

Q1: What is **trihydro(trimethylamine)aluminium** and why is its stability a concern?

A1: **Trihydro(trimethylamine)aluminium**, also known as trimethylamine alane (TMAA), is a chemical compound with the formula $\text{AlH}_3 \cdot \text{N}(\text{CH}_3)_3$. It is a Lewis acid-base adduct of alane (AlH_3) and trimethylamine. Alane itself is thermodynamically unstable and pyrophoric (ignites spontaneously in air). The formation of an adduct with a Lewis base like trimethylamine stabilizes the alane, making it easier to handle. However, the adduct is still sensitive to moisture and air, and can decompose over time, losing its chemical reactivity.

Q2: What are the primary factors that affect the shelf-life of **trihydro(trimethylamine)aluminium**?

A2: The primary factors that degrade **trihydro(trimethylamine)aluminium** are exposure to:

- **Moisture/Water:** Reacts violently with water, releasing flammable hydrogen gas and forming aluminum hydroxides.
- **Oxygen/Air:** Prone to oxidation, which can lead to a loss of hydridic content and reactivity.
- **Elevated Temperatures:** Thermal decomposition can occur, leading to the formation of aluminum metal and other byproducts. While some alane adducts with bulkier amines show high thermal stability, it is crucial to store **trihydro(trimethylamine)aluminium** at low temperatures.^[1]

Q3: How should I properly store **trihydro(trimethylamine)aluminium** to maximize its shelf-life?

A3: To maximize shelf-life, it should be stored under an inert atmosphere (e.g., argon or nitrogen) in a tightly sealed container. Storage at low temperatures, typically in a refrigerator or freezer rated for flammable materials, is highly recommended. Avoid exposure to light and sources of heat or ignition.

Q4: What are the signs of decomposition?

A4: Signs of decomposition can include:

- A change in the physical appearance of the material (e.g., discoloration from white to grey or black, clumping of the solid).
- A decrease in its solubility in organic solvents.
- A noticeable decrease in its reactivity in chemical reactions.
- Gas evolution upon storage, indicating decomposition and pressure build-up.

Q5: Is it possible to repurify **trihydro(trimethylamine)aluminium** that has started to decompose?

A5: Repurification is generally not recommended in a standard laboratory setting due to the hazardous nature of the compound and its decomposition products. It is safer to procure fresh material.

Troubleshooting Guide

Problem	Possible Cause(s)	Suggested Solution(s)
Reduced or no reactivity in a reaction	1. Decomposition of the reagent due to improper storage (exposure to air/moisture).2. Inaccurate determination of the reagent's concentration.	1. Procure fresh trihydro(trimethylamine)aluminum and ensure it is handled under strictly inert conditions.2. Determine the active hydride concentration of the solution via titration or Quantitative ^1H NMR (see Experimental Protocols).
Discoloration of the solid or solution (e.g., turning grey/black)	1. Decomposition to elemental aluminum.2. Contamination with impurities.	1. The reagent is likely decomposed and should be disposed of properly.2. If contamination is suspected, filtration under inert atmosphere might remove solid impurities, but the purity of the solution should be verified.
Pressure buildup in the storage container	1. Decomposition of the alane adduct, releasing hydrogen gas.2. Temperature fluctuations causing expansion of the headspace gas.	1. Carefully and safely vent the container in a fume hood behind a blast shield. If decomposition is significant, the reagent should be disposed of.2. Store the container at a stable, low temperature.
Inconsistent results between batches	1. Variation in the purity or concentration of different batches of the reagent.2. Differences in handling and storage of different batches.	1. Standardize the method for determining the concentration of each new batch before use.2. Adhere strictly to standardized protocols for storage and handling.

Data Presentation

Stability of Alane-Amine Adducts

While specific quantitative shelf-life data for **trihydro(trimethylamine)aluminium** is not readily available in the literature, the following table provides a summary of the stability of various alane-amine adducts to illustrate the impact of the amine structure on stability.

Compound	Structure	Reported Stability Characteristics
Trihydro(trimethylamine)aluminium	$\text{AlH}_3 \cdot \text{N}(\text{CH}_3)_3$	Known to be air and moisture sensitive.
Trihydro(N-methylpyrrolidine)alane	$\text{AlH}_3 \cdot \text{NMP}$	Can form a mixture of complexes. Decomposes to Al metal directly.
Trihydro(N-ethylpyrrolidine)alane	$\text{AlH}_3 \cdot \text{NEPi}$	Can be selectively decomposed to form AlH_3 under certain conditions.
$[\text{H}_3\text{Al}(2,2,6,6\text{-tetramethylpiperidine})]$	$\text{AlH}_3 \cdot \text{HN}(\text{CMe}_2)_2(\text{CH}_2)_3$	A remarkably stable secondary amine adduct, decomposing at $> 115^\circ\text{C}$. ^[1]
Trihydro(N-methylmorpholine)alane	$\text{AlH}_3 \cdot \text{NMM}$	Exhibits significantly improved thermal stability due to the bifunctionality of the amine.

Experimental Protocols

Purity Assessment by Quantitative ^1H NMR (qNMR)

Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy is a reliable method for determining the purity of **trihydro(trimethylamine)aluminium**.^{[2][3][4][5][6]}

Objective: To determine the molar concentration of **trihydro(trimethylamine)aluminium** in a solution.

Materials:

- **Trihydro(trimethylamine)aluminium** solution in an anhydrous deuterated solvent (e.g., benzene-d₆, toluene-d₈).
- A certified internal standard of known purity (e.g., 1,3,5-trimethoxybenzene, dimethyl sulfone).
- Anhydrous NMR tubes with screw caps or sealable tops.
- Inert atmosphere glovebox or Schlenk line.
- NMR spectrometer.

Procedure:

- Preparation of the Internal Standard Stock Solution:
 - In a glovebox, accurately weigh a known mass of the internal standard.
 - Dissolve it in a known volume of the anhydrous deuterated solvent to create a stock solution of known concentration.
- Sample Preparation:
 - In the glovebox, accurately transfer a known volume or mass of the **trihydro(trimethylamine)aluminium** solution to a vial.
 - Add a known volume of the internal standard stock solution to this vial.
 - Mix thoroughly.
 - Transfer an aliquot of the final solution to an anhydrous NMR tube and seal it.
- NMR Data Acquisition:
 - Acquire the ¹H NMR spectrum of the sample.

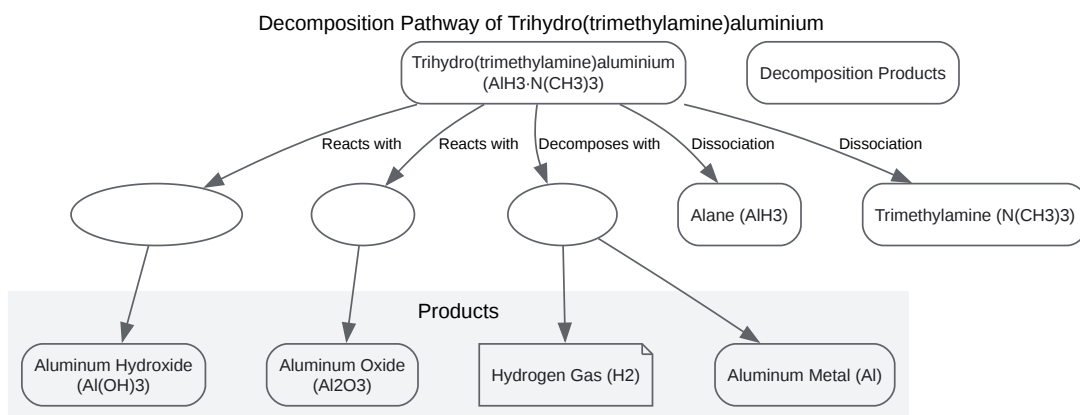
- Ensure the relaxation delay (d1) is sufficiently long (at least 5 times the longest T₁ of the protons being integrated) to allow for complete relaxation of all relevant protons, which is crucial for accurate integration.
- Data Analysis:
 - Integrate the signals corresponding to the protons of **trihydro(trimethylamine)aluminium** (e.g., the methyl protons of the trimethylamine ligand) and the protons of the internal standard.
 - Calculate the concentration of **trihydro(trimethylamine)aluminium** using the following formula:

$$C_{\text{analyte}} = (I_{\text{analyte}} / N_{\text{analyte}}) * (N_{\text{standard}} / I_{\text{standard}}) * C_{\text{standard}}$$

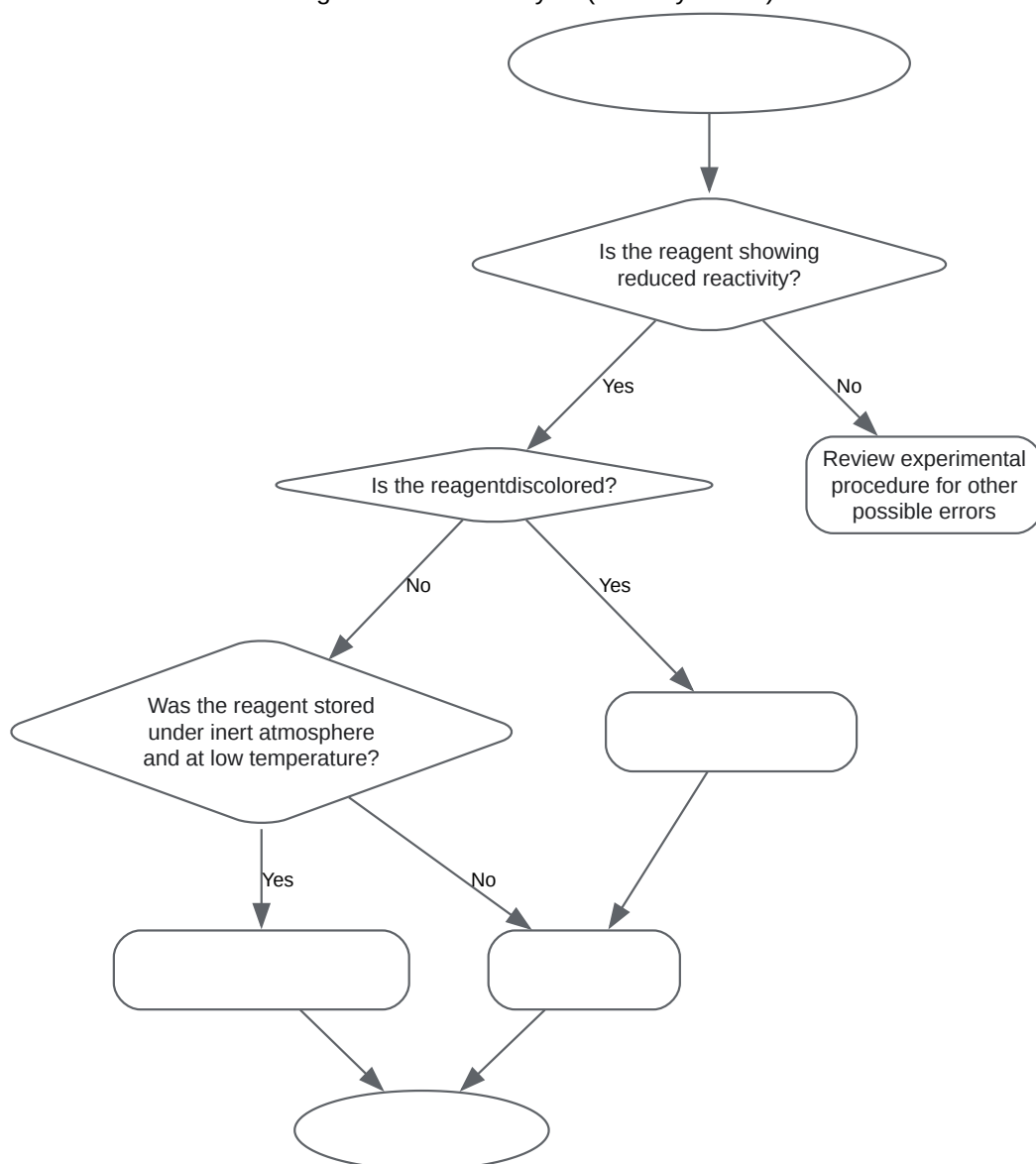
Where:

- C_{analyte} = Concentration of **trihydro(trimethylamine)aluminium**
- I_{analyte} = Integral of the analyte's proton signal
- N_{analyte} = Number of protons giving rise to the analyte signal
- N_{standard} = Number of protons giving rise to the standard's signal
- I_{standard} = Integral of the internal standard's proton signal
- C_{standard} = Concentration of the internal standard

Visualizations



Troubleshooting Workflow for Trihydro(trimethylamine)aluminium





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